

# Commercial Sources and Technical Applications of Ribociclib-d8: An In-depth Guide

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## Compound of Interest

Compound Name: Ribociclib-d8

Cat. No.: B12402825

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This technical guide provides a comprehensive overview of the commercial sources, key quantitative data, and bioanalytical applications of **Ribociclib-d8**. **Ribociclib-d8** is the deuterated form of Ribociclib, a selective inhibitor of cyclin-dependent kinase 4 and 6 (CDK4/6). Its primary application in a research setting is as an internal standard for the quantification of Ribociclib in biological matrices using mass spectrometry-based methods.

## Commercial Availability

**Ribociclib-d8** is available from several commercial suppliers specializing in research chemicals and stable isotope-labeled compounds. The table below summarizes key information from some of the prominent vendors. Researchers are advised to request batch-specific Certificates of Analysis for detailed purity and isotopic enrichment data.

Supplier	Product Name	CAS Number	Purity	Available Quantities
MedchemExpress	Ribociclib-d8	2167898-24-8	99.23% <a href="#">[1]</a>	100 µg, 1 mg, 5 mg, 10 mg <a href="#">[1]</a>
Invivochem	Ribociclib-d8	2167898-24-8	≥98% <a href="#">[2]</a>	500mg, 1g, and bulk inquiry <a href="#">[2]</a>
Clinivex	Ribociclib-d8	1211441-98-3 (unlabeled)	Not specified	10MG, 25MG, 50MG, 100MG <a href="#">[3]</a>
Simson Pharma	Ribociclib D8	2167898-24-8	Not specified	Custom Synthesis <a href="#">[4]</a>
Daicel Pharma	Ribociclib-D8	Not specified	Not specified	Not specified <a href="#">[5]</a>
Alentris Research	Ribociclib-d8	2167898-24-8	Not specified	Inquiry required <a href="#">[5]</a>

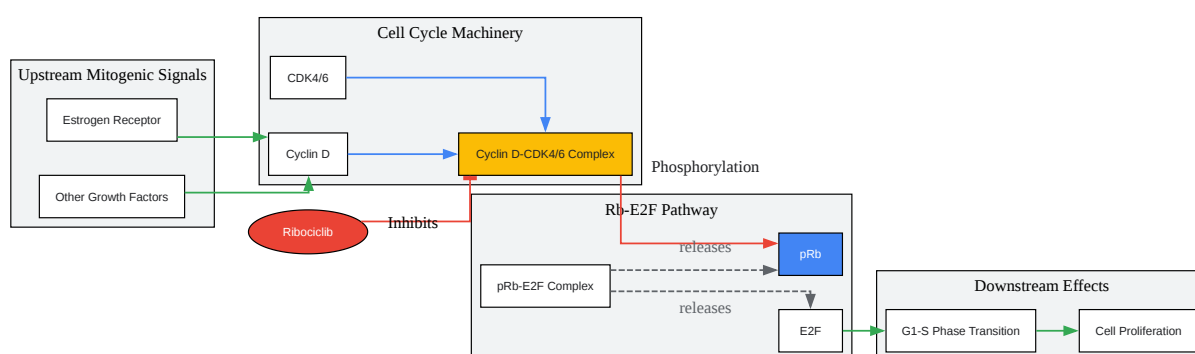
## Physicochemical Properties and Storage

Property	Value
Molecular Formula	C <sub>23</sub> H <sub>22</sub> D <sub>8</sub> N <sub>8</sub> O <a href="#">[4]</a>
Molecular Weight	442.59 g/mol <a href="#">[1]</a> <a href="#">[4]</a>
Appearance	Pale Brown Solid <a href="#">[5]</a>
Storage (Powder)	-20°C for 3 years, 4°C for 2 years <a href="#">[2]</a>
Storage (In solvent)	-80°C for 6 months, -20°C for 1 month <a href="#">[1]</a>
Solubility	DMSO: 100 mg/mL (225.94 mM) <a href="#">[1]</a>

## Ribociclib's Mechanism of Action: The CDK4/6 Signaling Pathway

Ribociclib is a selective inhibitor of cyclin-dependent kinases 4 and 6 (CDK4/6). In hormone receptor-positive (HR+) breast cancer, estrogen receptor signaling and other mitogenic

pathways lead to the formation of the Cyclin D-CDK4/6 complex. This complex then phosphorylates the retinoblastoma protein (pRb), releasing the E2F transcription factor. E2F subsequently promotes the transcription of genes required for the transition from the G1 to the S phase of the cell cycle, leading to cell proliferation. Ribociclib and other CDK4/6 inhibitors block the phosphorylation of pRb, thereby inducing G1 cell cycle arrest and inhibiting tumor growth.[4][6]



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Ribociclib's inhibition of the CDK4/6 signaling pathway.

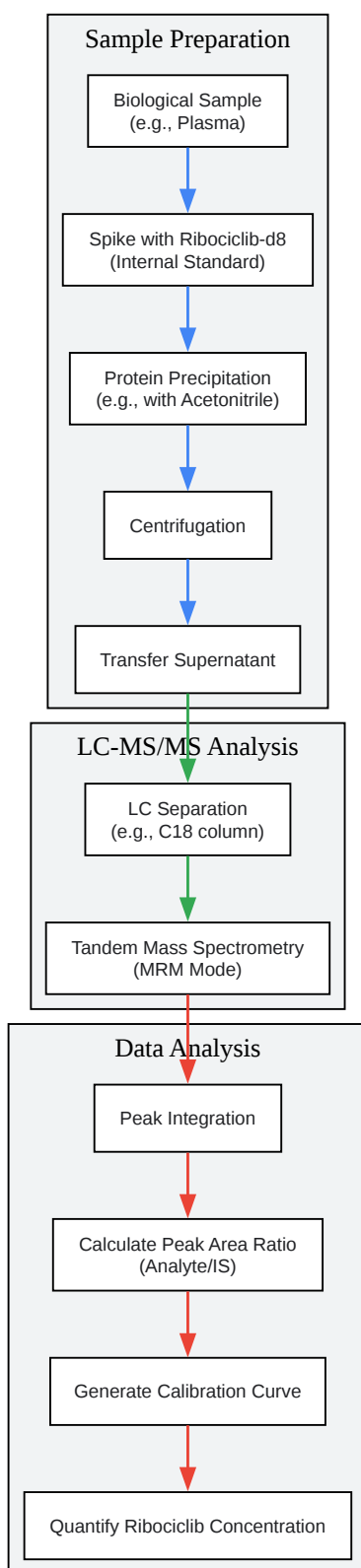
## Experimental Protocols: Use of Ribociclib-d8 as an Internal Standard

**Ribociclib-d8** is predominantly used as an internal standard (IS) in bioanalytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the accurate quantification of Ribociclib in various biological matrices like plasma and tissue homogenates. The stable isotope-labeled IS co-elutes with the unlabeled analyte and experiences similar

matrix effects and ionization suppression/enhancement, allowing for reliable correction and precise quantification.

## General Workflow for Bioanalytical Sample Preparation and Analysis

The following diagram illustrates a typical workflow for a pharmacokinetic study involving the quantification of Ribociclib using **Ribociclib-d8** as an internal standard.



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